

(RS)-AMPA Monohydrate: A Comprehensive Technical Guide for Neuroscientific Research

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Compound of Interest

Compound Name: (RS)-AMPA monohydrate

Cat. No.: B10820835

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(RS)- α -Amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid monohydrate, commonly known as **(RS)-AMPA monohydrate**, is a pivotal pharmacological tool in the field of neuroscience. As a potent and selective agonist for the AMPA-type ionotropic glutamate receptors, it plays a crucial role in mimicking the effects of the endogenous neurotransmitter glutamate at these specific receptors. This guide provides an in-depth overview of its chemical properties, pharmacological actions, and experimental applications for researchers, scientists, and drug development professionals.

Core Chemical and Physical Properties

(RS)-AMPA monohydrate is a racemic mixture containing both the active (S)-enantiomer and the inactive (R)-enantiomer. It is a synthetic compound that has become indispensable for the selective activation of AMPA receptors, thereby enabling the detailed study of their function in synaptic transmission and plasticity.

Property	Value	Citation(s)
CAS Number	76463-67-7	[1][2][3]
Molecular Formula	C ₇ H ₁₀ N ₂ O ₄ · H ₂ O	[4]
Molecular Weight	204.19 g/mol	
Appearance	White to off-white solid	
Solubility	Soluble in water (up to 10 mM with gentle warming)	[5]

Note: The molecular weight is calculated based on the anhydrous molecular weight of 186.17 g/mol plus the molecular weight of one water molecule (18.02 g/mol).

Pharmacological Data

(RS)-AMPA monohydrate is a selective agonist at AMPA receptors, with little to no activity at other glutamate receptor subtypes such as NMDA and kainate receptors. The following table summarizes key pharmacological data.

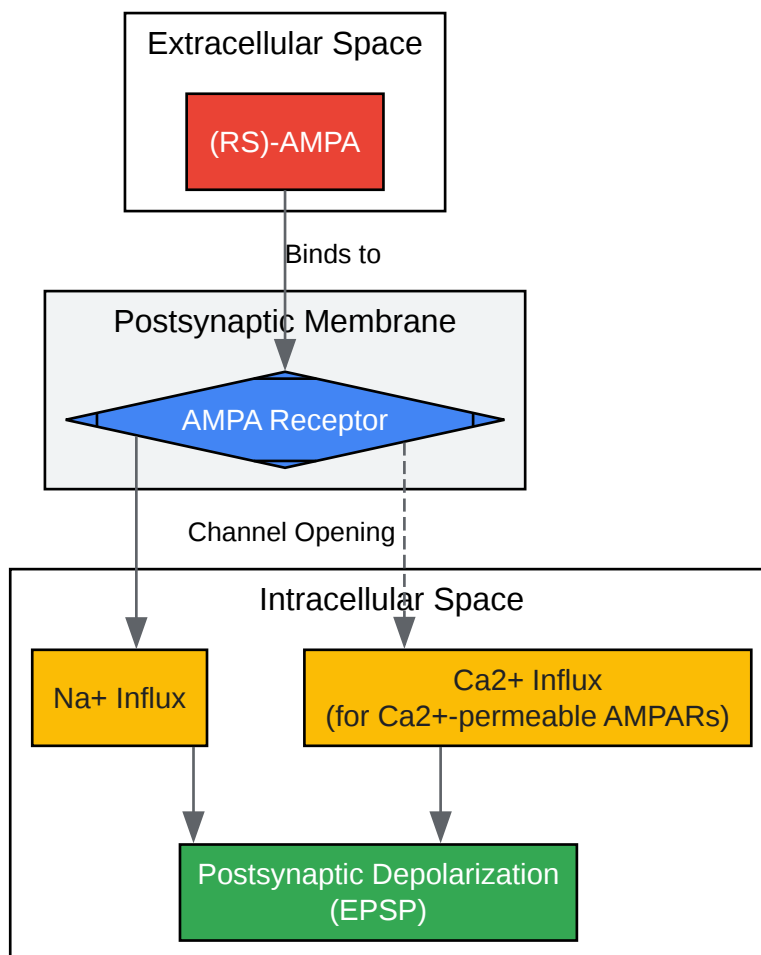
Parameter	Value	Cell Type/Preparation	Citation(s)
EC ₅₀	11 µM	Cultured rat spinal cord neurons	[6]
EC ₅₀	17 µM	Cultured rat cortical neurons	[6]

Signaling Pathways of AMPA Receptor Activation

Activation of AMPA receptors by **(RS)-AMPA monohydrate** initiates a cascade of intracellular events that are fundamental to neuronal function. The primary and most well-understood pathway involves the influx of cations, leading to postsynaptic depolarization. However, AMPA receptors also engage in metabotropic-like signaling.

Canonical Ionotropic Signaling

The binding of (RS)-AMPA to the receptor triggers a conformational change that opens the ion channel, leading to a rapid influx of Na^+ ions and, for certain subunit compositions, Ca^{2+} ions. This results in the depolarization of the postsynaptic membrane, a key event in excitatory postsynaptic potential (EPSP) generation.

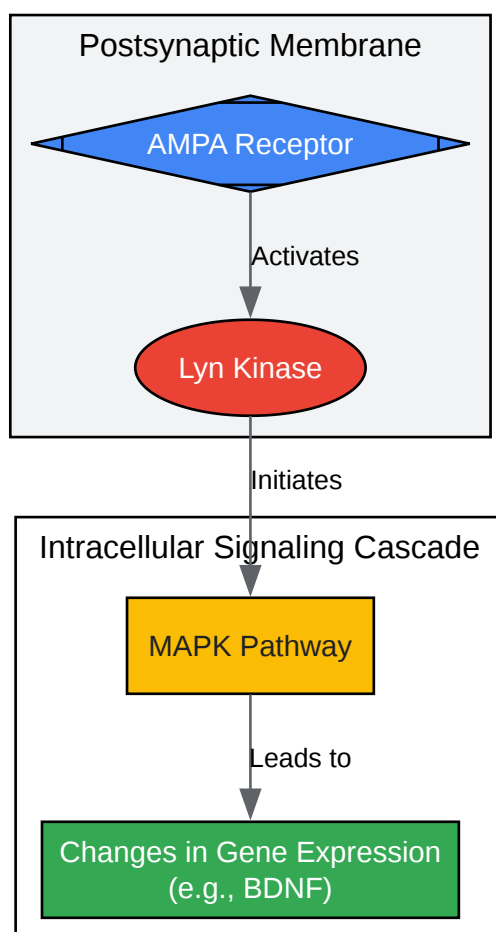


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Canonical ionotropic signaling pathway of AMPA receptors.

Non-canonical Metabotropic Signaling

Recent evidence has shown that AMPA receptors can also initiate intracellular signaling cascades independent of their ion channel function. One such pathway involves the interaction with the Src-family tyrosine kinase, Lyn. This interaction leads to the activation of the mitogen-activated protein kinase (MAPK) pathway, ultimately influencing gene expression, such as that of brain-derived neurotrophic factor (BDNF).[1]



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Non-canonical metabotropic-like signaling of AMPA receptors.

Experimental Protocols

Induction of Chemical Long-Term Potentiation (LTP) in Hippocampal Slices

This protocol describes a method for inducing a form of synaptic plasticity known as chemical LTP in acute hippocampal slices using **(RS)-AMPA monohydrate**.

Materials:

- **(RS)-AMPA monohydrate**
- Artificial cerebrospinal fluid (aCSF)

- Dissection tools
- Vibratome
- Incubation chamber
- Recording chamber with perfusion system
- Electrophysiology rig (amplifier, digitizer, stimulating and recording electrodes)

Methodology:

- Prepare acute hippocampal slices (300-400 μm thick) from a rodent brain and allow them to recover in oxygenated aCSF for at least 1 hour.
- Transfer a slice to the recording chamber and perfuse with aCSF at a constant rate.
- Obtain a baseline recording of field excitatory postsynaptic potentials (fEPSPs) in the CA1 region by stimulating the Schaffer collaterals.
- To induce chemical LTP, switch the perfusion to aCSF containing a high concentration of **(RS)-AMPA monohydrate** (e.g., 50-100 μM) for a short duration (e.g., 1-2 minutes).
- Wash out the **(RS)-AMPA monohydrate** by perfusing with standard aCSF.
- Continue to record fEPSPs for at least 30-60 minutes post-washout to observe the potentiation of the synaptic response.

Whole-Cell Patch-Clamp Recording of AMPA-Mediated Currents in Cultured Neurons

This protocol outlines the procedure for recording AMPA receptor-mediated currents from cultured neurons.

Materials:

- **(RS)-AMPA monohydrate**

- Cultured neurons (e.g., cortical or hippocampal)
- External recording solution
- Internal patch pipette solution
- Patch-clamp electrophysiology setup

Methodology:

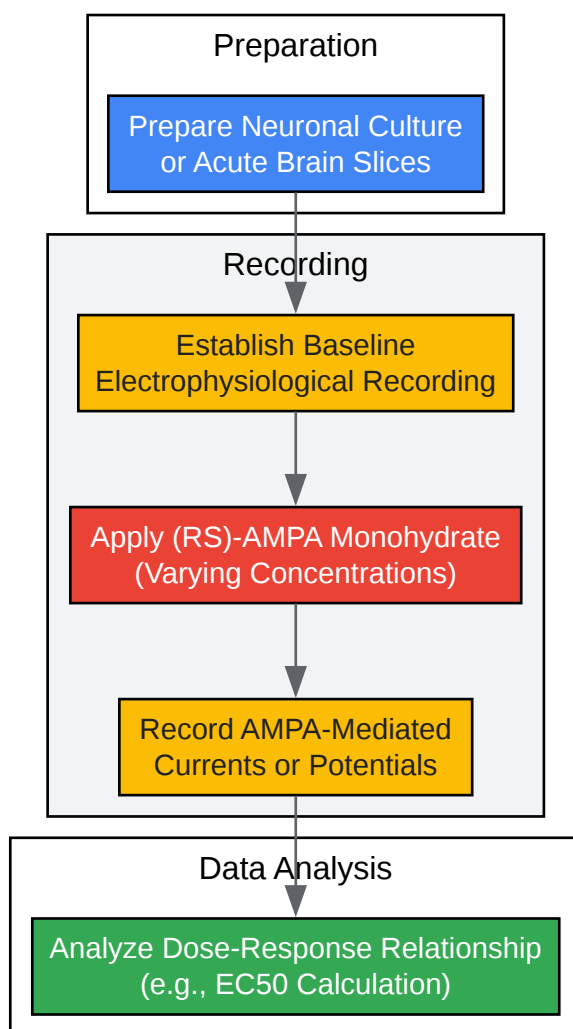
- Prepare a stock solution of **(RS)-AMPA monohydrate** in water.
- Place a coverslip with cultured neurons in the recording chamber on the microscope stage and perfuse with external solution.
- Establish a whole-cell patch-clamp configuration on a selected neuron.
- Voltage-clamp the neuron at a holding potential of -60 mV.
- Apply **(RS)-AMPA monohydrate** at a known concentration (e.g., 10 μ M) to the neuron using a fast-application system.
- Record the inward current mediated by the activation of AMPA receptors.
- Wash out the agonist and allow the cell to recover before subsequent applications.

Experimental Workflows

The following diagrams illustrate typical experimental workflows involving **(RS)-AMPA monohydrate**.

Electrophysiological Characterization of AMPA Receptor Agonism

This workflow demonstrates the process of characterizing the effect of (RS)-AMPA on neuronal activity.

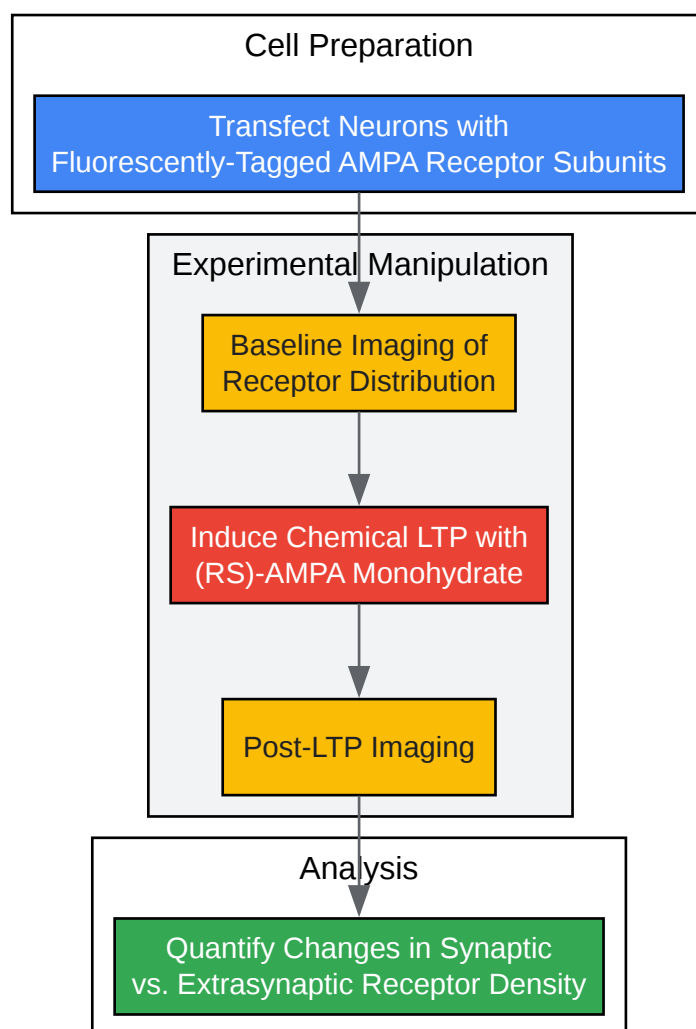


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Workflow for electrophysiological characterization.

Investigating AMPA Receptor Trafficking in Synaptic Plasticity

This workflow illustrates an experiment designed to study the role of AMPA receptor trafficking in LTP, which can be induced by (RS)-AMPA.



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Workflow for studying AMPA receptor trafficking.

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